

Salinazid experimental variability causes

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Salinazid

CAS No.: 495-84-1

Cat. No.: S542346

Get Quote

Salinazid Basic Drug Profile

The following table summarizes the core identification and chemical information for **Salinazid** as found in drug databases [1].

Property	Description
Generic Name	Salinazid [1]
Drug Status	Experimental [1]
Synonym	Salizid [1]
CAS Number	495-84-1 [1]
Molecular Formula	C ₁₃ H ₁₁ N ₃ O ₂ [1]
Molecular Weight	241.09 Da [1]
SMILES	<chem>OC1=C(\C=N\NC(=O)C2=CC=NC=C2)C=CC=C1</chem> [1]
Related Salt Forms	Oxalate, Acesulfame, Malonate, Malate [2]

Documented Source of Experimental Variability

A key study highlights **solubility and solid-form stability** as a significant factor that can impact experimental results with **Salinazid** [2].

- **The Problem:** The pure **Salinazid** Active Pharmaceutical Ingredient (API) has limited solubility, which can affect its behavior in experiments. Furthermore, some of its salt forms are not stable during dissolution [2].
- **The Evidence:** Research on pharmaceutical salts of **Salinazid** found that while the oxalate and acesulfame salts significantly improved solubility and were stable, the malonate and malate salts dissolved **incongruently**. This means they rapidly underwent a **solution-mediated transformation** back into the less soluble pure **Salinazid** during dissolution experiments [2].
- **Impact on Experiments:** If using an unstable salt form, researchers may observe inconsistent dissolution rates, unpredictable bioavailability, and variable concentrations in solution, leading to irreproducible results.

Proposed FAQ & Troubleshooting Guide

Based on the identified variability, here is a sample entry for your technical support center.

FAQ: What are the common causes of inconsistent dissolution results when working with **Salinazid**?

Issue: Significant variability is observed in dissolution testing or solubility measurements between different batches or forms of **Salinazid**.

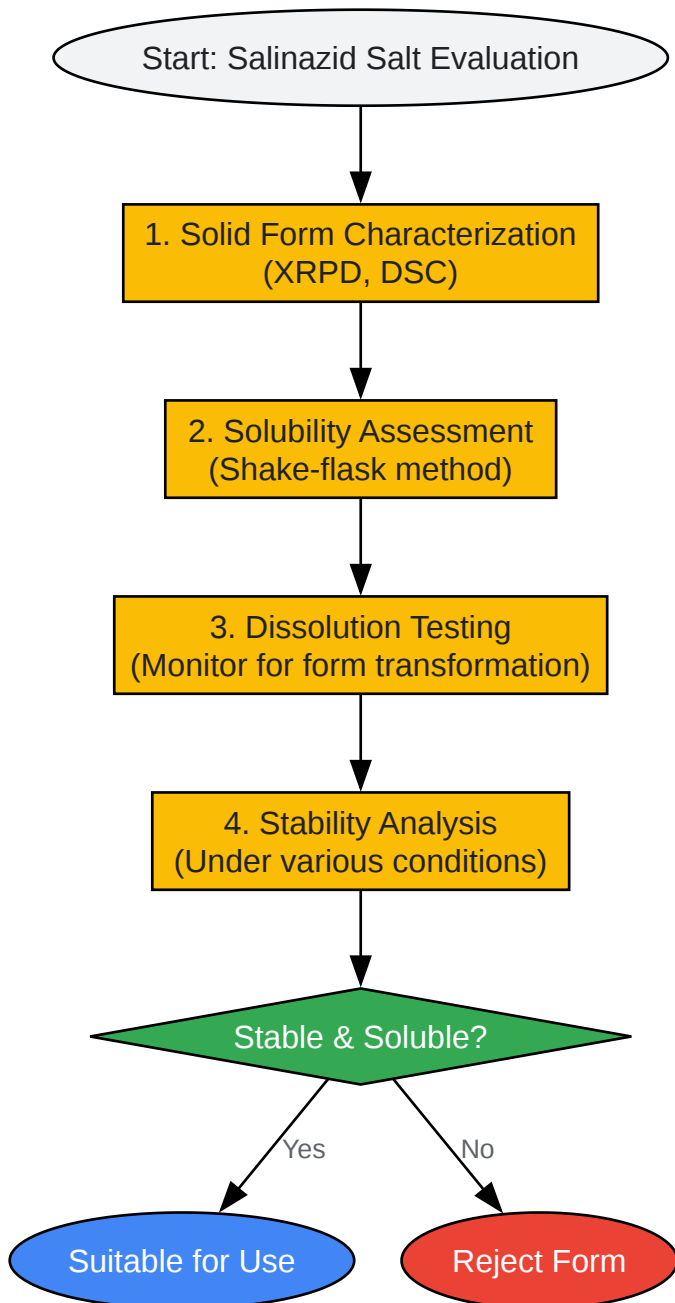
Potential Causes & Solutions:

Potential Cause	Recommended Action
Use of unstable salt forms (e.g., Malonate, Malate).	Verify and standardize the solid form of Salinazid used in experiments. Consider switching to a stable salt form like Salinazid Oxalate or Salinazid Acesulfame , which provide a substantial solubility improvement and remain stable during dissolution [2].

Potential Cause	Recommended Action
Polymorphism or solid-form change during processing or storage.	Characterize the solid state of your API before experiments using techniques like X-ray Powder Diffraction (XRPD) and Differential Scanning Calorimetry (DSC) to ensure consistency.
Inherent low solubility of the pure API.	Use salt forms specifically developed for enhanced solubility. The oxalate salt, for instance, has been shown to offer a 33-fold solubility improvement over pure Salinazid [2].

Proposed Experimental Workflow for Salt Form Evaluation

For researchers aiming to characterize **Salinazid** salt forms to mitigate variability, the following general workflow is recommended. The diagram below outlines the key steps.



[Click to download full resolution via product page](#)

Experimental Protocol Overview:

- **Solid Form Characterization:** Use **X-ray Powder Diffraction (XRPD)** to confirm the crystal structure and identify the specific salt form. **Differential Scanning Calorimetry (DSC)** can be used to determine thermal properties and purity.
- **Solubility Assessment:** Perform equilibrium solubility measurements using the shake-flask method at a constant temperature (e.g., 37°C) in relevant buffer solutions. Quantify concentration using a validated HPLC-UV method.

- **Dissolution Testing:** Conduct intrinsic dissolution rate testing to monitor for any solution-mediated phase transformation, as observed with malonate and malate salts [2].
- **Stability Analysis:** Expose the salt forms to accelerated stability conditions (e.g., 40°C/75% relative humidity) over a set period and re-analyze for any solid-form changes or degradation.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. : Uses, Interactions, Mechanism of Action | DrugBank Online Salinazid [go.drugbank.com]

2. Pharmaceutical salts of biologically active hydrazone... | CoLab [colab.ws]

To cite this document: Smolecule. [Salinazid experimental variability causes]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b542346#salinazid-experimental-variability-causes>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com